

The Biological Activity of Carboxin on Fungi: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carboxin

Cat. No.: B1668433

[Get Quote](#)

Introduction

Carboxin is a systemic fungicide belonging to the oxathiin class of chemicals, first introduced in the 1960s. It has been widely utilized in agriculture, primarily as a seed treatment, to control a range of fungal pathogens, particularly those from the Basidiomycetes class, such as smuts and rusts.[1][2][3] Its systemic nature allows it to be absorbed by the plant and translocated to protect new growth.[4][5] This guide provides a detailed examination of the biochemical and physiological effects of **Carboxin** on fungi, intended for researchers, scientists, and professionals in drug development.

Primary Mechanism of Action: Inhibition of Succinate Dehydrogenase (Complex II)

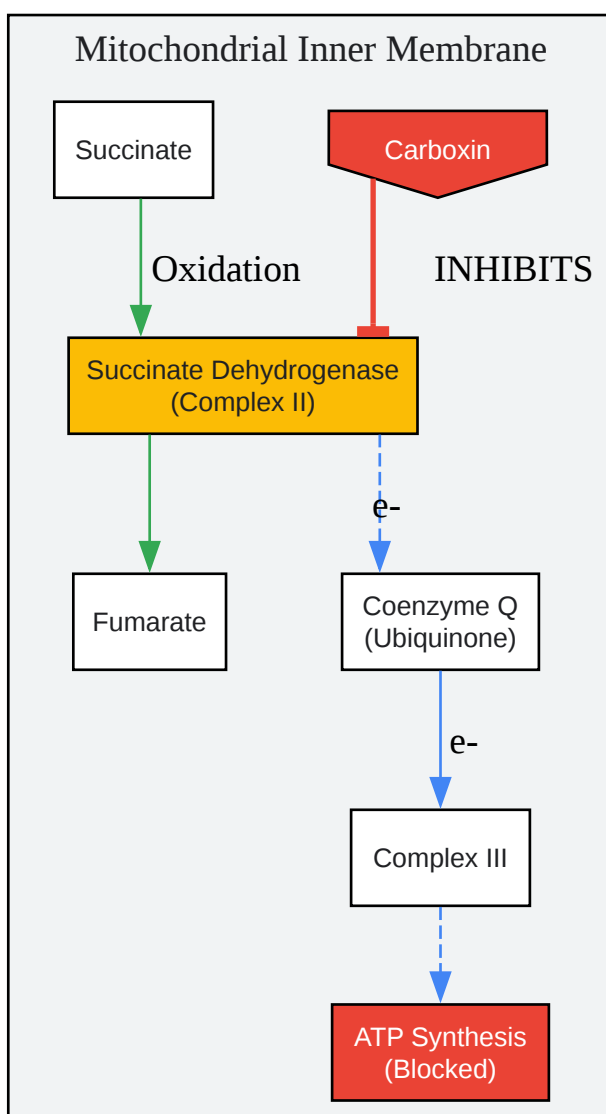
The principal mode of action of **Carboxin** is the disruption of mitochondrial respiration. It specifically targets and inhibits the enzyme succinate dehydrogenase (SDH), also known as Complex II of the electron transport chain (ETC).

Biochemical Pathway Interruption:

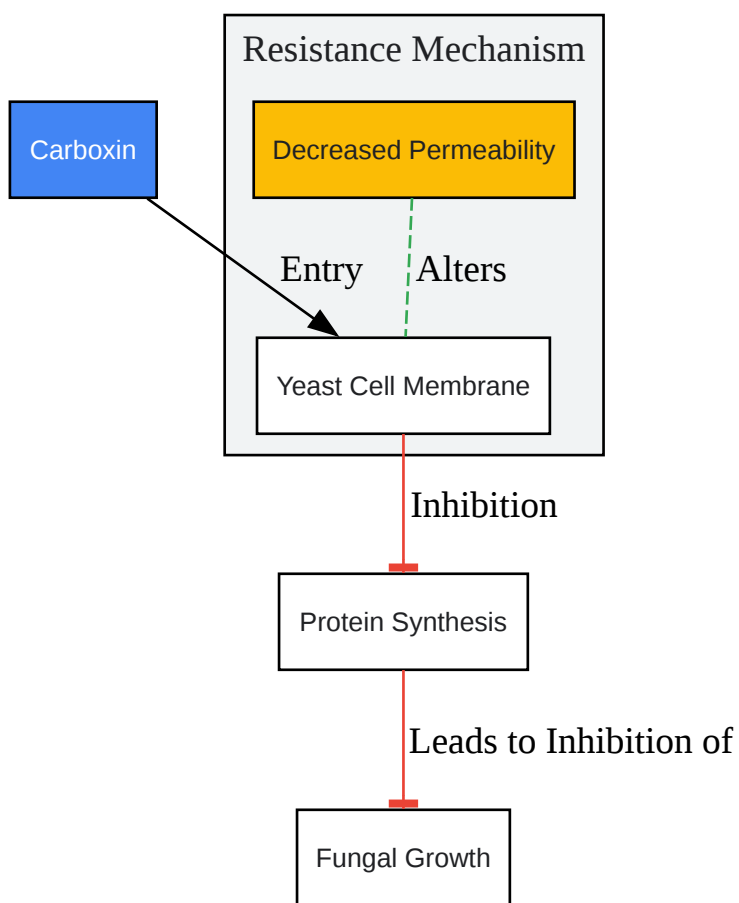
- **Role of SDH:** Succinate dehydrogenase is a crucial enzyme complex embedded in the inner mitochondrial membrane. It plays a dual role, participating in both the tricarboxylic acid (TCA) cycle and the ETC. In the TCA cycle, it catalyzes the oxidation of succinate to

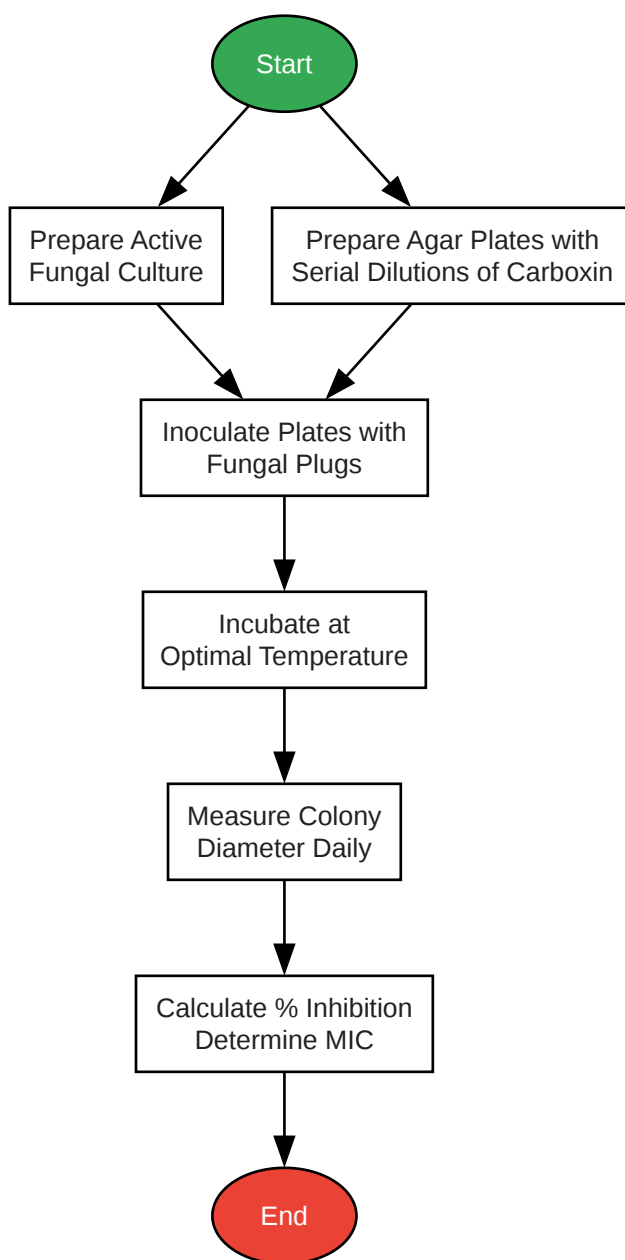
fumarate. In the ETC, it transfers electrons from succinate to the electron carrier ubiquinone (Coenzyme Q).

- **Inhibitory Action:** **Carboxin** acts as a potent inhibitor of SDH. It binds to the ubiquinone-binding site (Q-site) of the SDH complex. This binding action physically obstructs the reduction of ubiquinone, thereby blocking the transfer of electrons from succinate into the respiratory chain.
- **Consequences:** The inhibition of electron flow from Complex II leads to a cascade of detrimental effects for the fungal cell. The production of adenosine triphosphate (ATP) via oxidative phosphorylation is severely hampered, depriving the cell of its primary energy currency. This energy deficit ultimately leads to the cessation of cellular growth and, depending on the concentration and fungal sensitivity, cell death.



Mechanism of Carboxin on Fungal Respiration

Alternative Mechanism in *S. cerevisiae*



General Workflow for Antifungal Susceptibility Testing

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apsnet.org [apsnet.org]
- 2. researchgate.net [researchgate.net]
- 3. EXTTOXNET PIP - CARBOXIN [exttoxnet.orst.edu]
- 4. Carboxin - Wikipedia [en.wikipedia.org]
- 5. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [The Biological Activity of Carboxin on Fungi: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668433#biological-activity-of-carboxin-on-fungi>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com